

CAS number 627-50-9 chemical information and safety

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Compound of Interest

Compound Name: *Ethyl vinyl sulfide*

Cat. No.: *B1216831*

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A comprehensive technical guide on **Ethyl Vinyl Sulfide** (CAS 627-50-9), designed for researchers, scientists, and professionals in drug development. This document provides in-depth chemical information, safety protocols, and details on its biological activity.

Chemical Information

Ethyl vinyl sulfide, identified by CAS number 627-50-9, is an organosulfur compound with significant applications in organic synthesis and potential implications in biochemical research.

Structure and Identification:

- IUPAC Name: (Ethylsulfanyl)ethene
- Synonyms: (Ethylthio)ethene, Ethene, (ethylthio)-, Ethyl vinyl thioether, Ethylsulfanylethene, Ethylvinylsulfide, NSC 90866, Sulfide, ethyl vinyl, Vinyl ethyl sulfide
- Molecular Formula: C₄H₈S
- Molecular Weight: 88.17 g/mol
- SMILES: CCSC=C
- InChI Key: AFGACPRTZOCNIW-UHFFFAOYSA-N

Physicochemical Properties:

The following table summarizes the key physicochemical properties of **ethyl vinyl sulfide**.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Odor	Distinctive	
Boiling Point	91-92 °C (at 760 mmHg)	
Density	0.869 g/mL (at 25 °C)	
Flash Point	-6 °C (closed cup)	
Refractive Index	1.478 (at 20 °C)	
Vapor Pressure	46.8 mmHg (at 25 °C, est.)	
logP (o/w)	2.407 (est.)	

Safety and Handling

Ethyl vinyl sulfide is a highly flammable liquid and requires careful handling in a laboratory or industrial setting.

Hazard Classification:

- GHS Classification: Flammable Liquid, Category 2
- Hazard Statements: H225: Highly flammable liquid and vapor
- Signal Word: Danger

Precautionary Measures and Personal Protective Equipment (PPE):

Precaution	Description	Reference
Handling	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Use explosion-proof electrical/ventilating/lighting equipment. Take precautionary measures against static discharge. Avoid breathing vapors, mist, or gas.	
Storage	Store in a cool, well-ventilated place. Keep container tightly closed in a dry place.	
Eye/Face Protection	Wear safety glasses with side-shields or goggles.	
Skin Protection	Wear protective gloves and clothing.	
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.	

First Aid Measures:

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Skin Contact: Wash skin with soap and water.
- Eye Contact: Wash with plenty of water.
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person.

Experimental Protocols

Synthesis of Ethyl Vinyl Sulfide:

A common method for the synthesis of vinyl sulfides is through the cross-coupling of a thiol with a vinyl halide. The following is a generalized protocol based on copper-catalyzed reactions.

Materials:

- Ethanethiol
- Vinyl bromide or vinyl chloride
- Copper(I) iodide (CuI)
- Potassium phosphate tribasic (K_3PO_4)
- Anhydrous, degassed solvent (e.g., DMF or DMSO)

Procedure:

- To a dry reaction flask under an inert atmosphere (e.g., nitrogen or argon), add CuI and K_3PO_4 .
- Add the anhydrous, degassed solvent to the flask.
- Add ethanethiol to the reaction mixture.
- Slowly bubble vinyl bromide or vinyl chloride gas through the solution, or add a solution of the vinyl halide.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and monitor the reaction progress by GC-MS or TLC.
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

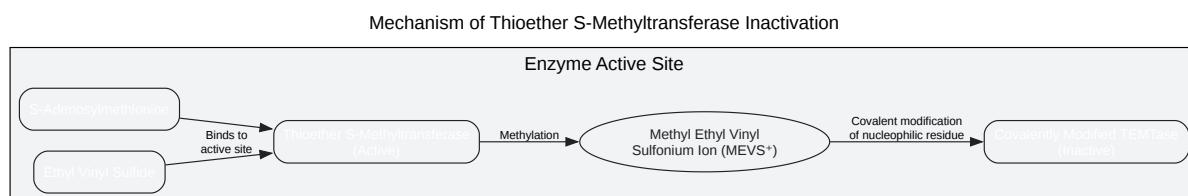
- Purify the crude product by fractional distillation to obtain pure **ethyl vinyl sulfide**.

Biological Activity and Signaling Pathways

Ethyl vinyl sulfide is a known substrate and suicide inactivator of the enzyme Thioether S-methyltransferase (TEMtase). This enzyme plays a role in the metabolism of various sulfur- and selenium-containing compounds.

Mechanism of Thioether S-Methyltransferase Inactivation:

Ethyl vinyl sulfide is methylated by TEMtase in the presence of the cofactor S-adenosylmethionine (SAM), forming a reactive methyl ethyl vinyl sulfonium ion (MEVS⁺). This intermediate then covalently modifies a nucleophilic residue in the active site of the enzyme, leading to its irreversible inactivation.



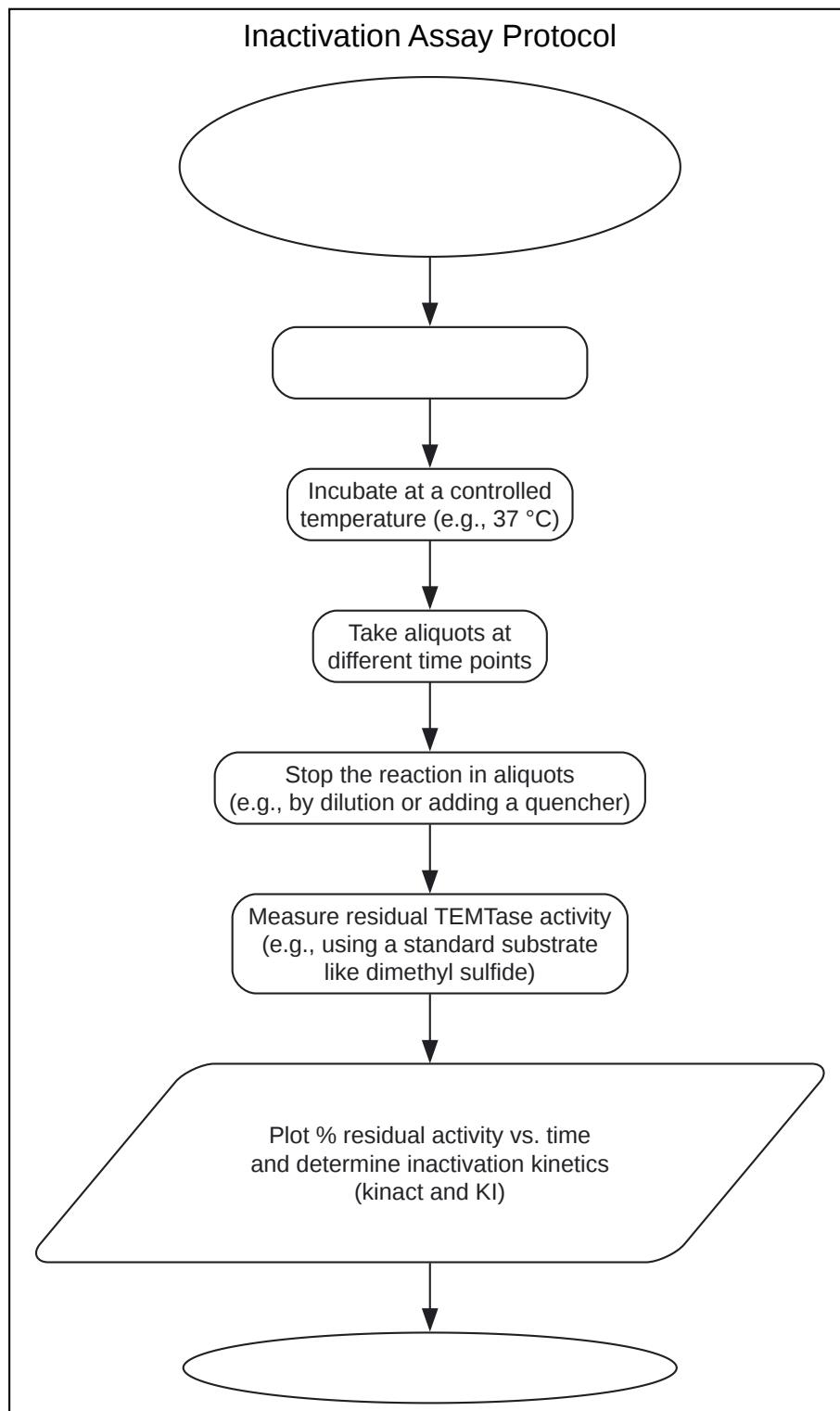
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Caption: Proposed mechanism for the suicide inactivation of Thioether S-Methyltransferase by **Ethyl Vinyl Sulfide**.

Experimental Workflow for Enzyme Inactivation Assay:

The following diagram outlines a typical workflow to study the inactivation of Thioether S-methyltransferase by **ethyl vinyl sulfide**.

Experimental Workflow: TEMTase Inactivation Assay

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Caption: A generalized experimental workflow for studying the kinetics of Thioether S-Methyltransferase inactivation by **Ethyl Vinyl Sulfide**.

Quantitative Data Summary

Toxicity and Safety Data:

Parameter	Value	Reference
Acute Toxicity (Oral LD50)	Data not available	
Acute Toxicity (Dermal LD50)	Data not available	
Acute Toxicity (Inhalation LC50)	Data not available	
Skin Corrosion/Irritation	May cause skin irritation	
Respiratory Irritation	May cause respiratory system irritation	
WGK (Germany)	3 (highly hazardous to water)	

Enzyme Inhibition Data:

The inactivation of thioether S-methyltransferase by **ethyl vinyl sulfide** has been characterized by the following kinetic parameters.

Parameter	Value
k_inact	0.05 min ⁻¹
K_I	0.275 mM
Partition Ratio	100 (1 inactivation event per 100 turnovers)

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